

An In-depth Technical Guide to the Chemical Structure and Properties of Oryzalin

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Compound of Interest

Compound Name: Oryzalin

Cat. No.: B097938

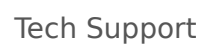
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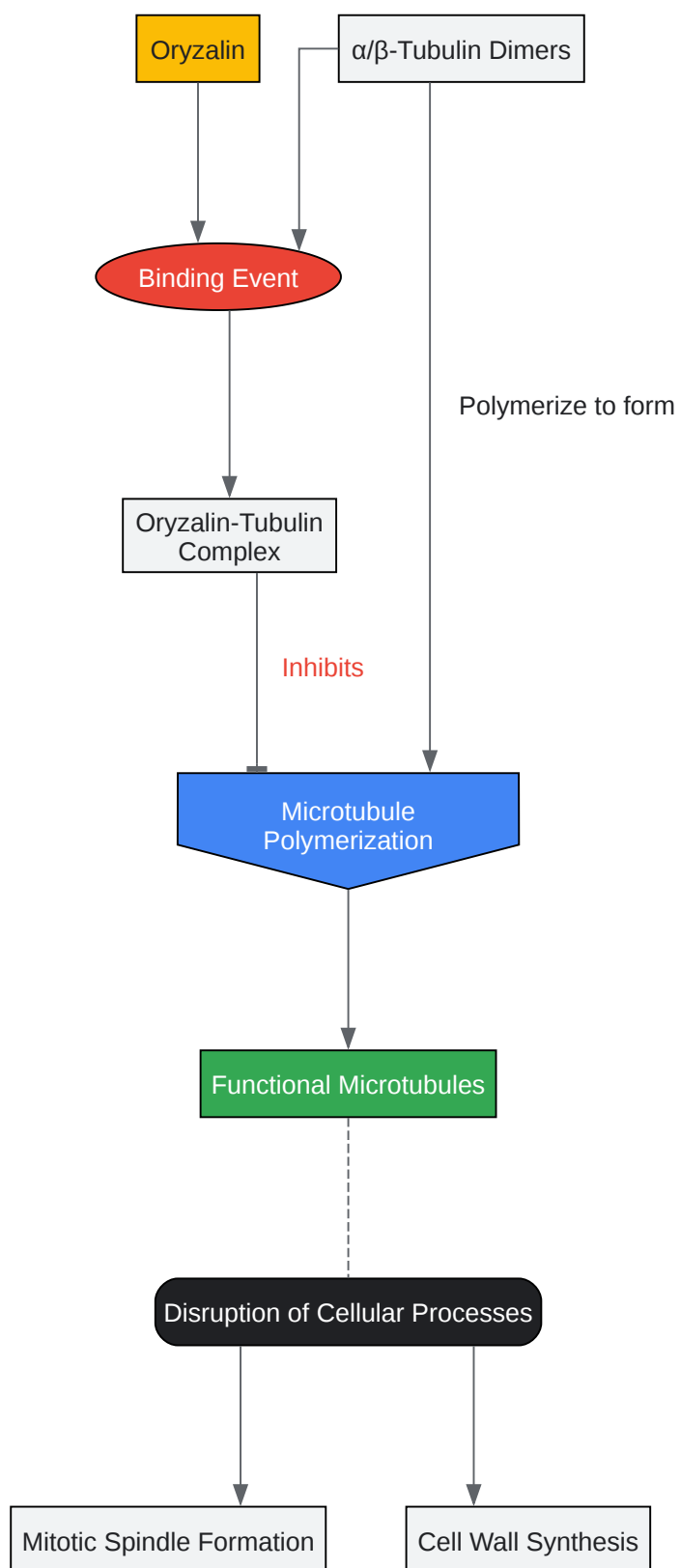
Oryzalin is a well-characterized dinitroaniline herbicide recognized for its potent biological activity as a microtubule-disrupting agent.[1][2][3] This guide provides a detailed overview of its chemical structure, physicochemical properties, mechanism of action, and relevant experimental protocols for research applications.

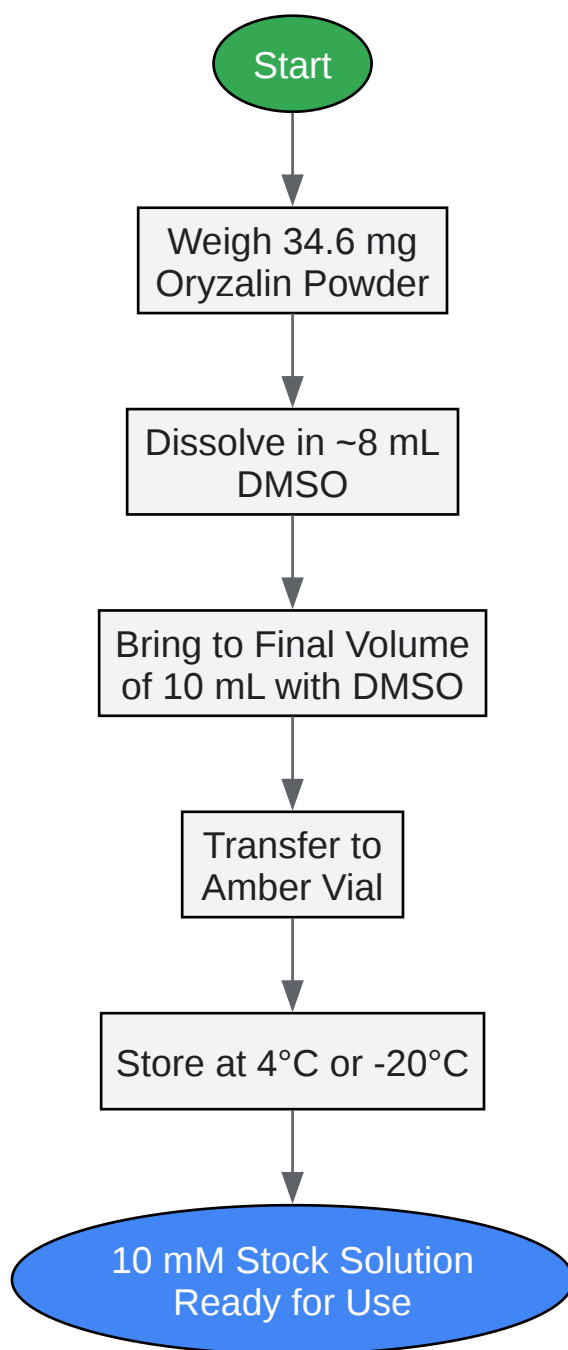
Chemical Identity and Structure

Oryzalin, with the IUPAC name 4-(Dipropylamino)-3,5-dinitrobenzenesulfonamide, is a sulfonamide compound characterized by a benzenesulfonamide core substituted with two nitro groups at positions 3 and 5, and a dipropylamino group at position 4.[2][4] This specific arrangement of functional groups is critical to its biological activity. The presence of the dinitroaniline chromophore gives the compound its characteristic yellow-orange crystalline appearance.[3][4][5]

The chemical structure of **Oryzalin** is depicted below:







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References

- 1. tissueculture.org [tissueculture.org]
- 2. Oryzalin - Wikipedia [en.wikipedia.org]
- 3. chemicalwarehouse.com [chemicalwarehouse.com]
- 4. Oryzalin | C₁₂H₁₈N₄O₆S | CID 29393 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. EXTOTOXNET PIP - ORYZALIN [extotoxnet.orst.edu]
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